

# A Technical Guide to the Physical Properties of 2,3-Dimethyl-3-hexanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dimethyl-3-hexanol

Cat. No.: B1581839

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This technical guide provides a comprehensive overview of the key physical properties of **2,3-Dimethyl-3-hexanol** (CAS No: 4166-46-5).<sup>[1][2][3]</sup> The information herein is intended to support research, development, and quality control activities where this tertiary alcohol is utilized.

## Core Physical Properties

**2,3-Dimethyl-3-hexanol** is a branched-chain alcohol with the molecular formula C<sub>8</sub>H<sub>18</sub>O.<sup>[1][3][4]</sup> Its structure, featuring two methyl groups on the hexane chain, influences its physical characteristics. A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **2,3-Dimethyl-3-hexanol**

Property	Value	Source(s)
Molecular Weight	130.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.8330 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	157-159 °C	<a href="#">[1]</a>
Melting Point	-61.15 °C (estimate)	<a href="#">[1]</a> <a href="#">[5]</a>
Refractive Index	1.4340	<a href="#">[1]</a>
Flash Point	49 °C	<a href="#">[1]</a>

## Solubility Profile

While detailed quantitative solubility data is not extensively documented in the public domain, general solubility characteristics can be inferred from its structure. As a branched-chain alcohol, **2,3-Dimethyl-3-hexanol** is expected to be soluble in many organic solvents. Its solubility in water is anticipated to be limited due to the significant hydrophobic hydrocarbon portion of the molecule, although the hydroxyl group does impart some polarity, allowing for a degree of miscibility.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the determination of the physical properties of **2,3-Dimethyl-3-hexanol** are not readily available. However, standard methodologies for determining the boiling point, density, and refractive index of liquid compounds are applicable.

### Boiling Point Determination (Thiele Tube Method)

A common and effective method for determining the boiling point of a small sample of liquid is the Thiele tube method.[\[6\]](#)

Apparatus:

- Thiele tube
- Thermometer

- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- Heat transfer fluid (e.g., mineral oil)

**Procedure:**

- A small amount of **2,3-Dimethyl-3-hexanol** is placed into the small test tube.
- The capillary tube is placed, open end down, into the test tube.
- The test tube is attached to the thermometer.
- The thermometer and test tube assembly are placed in the Thiele tube, ensuring the sample is below the side arm.
- The Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed.
- The temperature at which the liquid enters the capillary tube is recorded as the boiling point.

## Density Measurement

The density of a liquid can be determined by accurately measuring its mass and volume.[\[7\]](#)[\[8\]](#)

**Apparatus:**

- Pycnometer (specific gravity bottle) or a calibrated volumetric flask
- Analytical balance

**Procedure:**

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **2,3-Dimethyl-3-hexanol**, ensuring no air bubbles are present.
- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is known or can be determined using a reference liquid of known density (e.g., deionized water).
- The density is calculated by dividing the mass of the liquid by its volume.

## Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a useful property for identification and purity assessment.[\[9\]](#)

**Apparatus:**

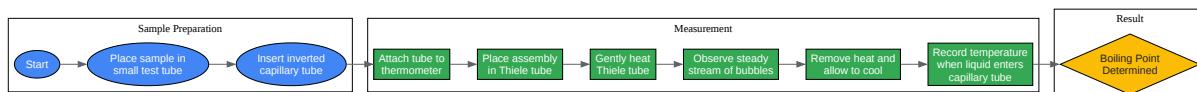
- Abbe refractometer
- Constant temperature water bath

**Procedure:**

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of **2,3-Dimethyl-3-hexanol** are placed on the prism of the refractometer.
- The prism is closed and the instrument is allowed to equilibrate to the desired temperature, typically 20°C.
- The light source is adjusted, and the knob is turned to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the boiling point of **2,3-Dimethyl-3-hexanol** using the Thiele tube method.



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Caption: Generalized workflow for boiling point determination.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2,3-Dimethyl-3-hexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581839#physical-properties-of-2-3-dimethyl-3-hexanol]

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